

# Solubility and stability of Thiophene-2-ethylamine

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## Compound of Interest

Compound Name: Thiophene-2-ethylamine

Cat. No.: B7724666

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An In-depth Technical Guide on the Solubility and Stability of **Thiophene-2-ethylamine**

## Introduction

**Thiophene-2-ethylamine**, with the CAS number 30433-91-1, is an aromatic amine that serves as a crucial building block in the synthesis of various pharmaceutical and agrochemical compounds.<sup>[1]</sup> Its chemical structure, consisting of a thiophene ring attached to an ethylamine group, imparts unique chemical properties that are of significant interest in drug discovery and development.<sup>[1][2]</sup> This guide provides a comprehensive overview of the solubility and stability of **Thiophene-2-ethylamine**, offering valuable data for researchers, scientists, and drug development professionals.

## Physicochemical Properties

A summary of the key physicochemical properties of **Thiophene-2-ethylamine** is presented in Table 1. These properties are fundamental to understanding its behavior in various experimental and physiological conditions.

Table 1: Physicochemical Properties of **Thiophene-2-ethylamine**

Property	Value	Reference(s)
Molecular Formula	C6H9NS	[1][3]
Molecular Weight	127.21 g/mol	[1][4]
Appearance	Colorless to pale yellow liquid	[1][5]
Boiling Point	200-201 °C at 750 mmHg	[3][4][5]
Density	1.087 g/mL at 25 °C	[3][4][5]
Refractive Index	n <sub>20/D</sub> 1.551	[3][4][5]
pKa	9.47 ± 0.10 (Predicted)	[1][6]
Flash Point	88 °C (190.4 °F) - closed cup	[4]
Storage Conditions	Refrigerator (+4°C), Keep in dark place, Sealed in dry, Air Sensitive	[1][5][6]

## Solubility Profile

The solubility of a compound is a critical determinant of its absorption and distribution in biological systems.[7] **Thiophene-2-ethylamine** exhibits varying degrees of solubility in different solvents.

### Qualitative Solubility

**Thiophene-2-ethylamine** is described as having moderate solubility in water.[1] It is also soluble in organic solvents such as Dimethyl Sulfoxide (DMSO) and Methanol.[3][6] The parent compound, thiophene, is insoluble in water but soluble in most organic solvents like alcohol and ether.[8]

### Quantitative Solubility Data

Specific quantitative solubility data for **Thiophene-2-ethylamine** is not readily available in the provided search results. To obtain precise solubility values, experimental determination is necessary.

## Stability Profile

Understanding the stability of **Thiophene-2-ethylamine** is essential for its handling, storage, and formulation development.<sup>[9][10]</sup> The compound is generally stable under normal conditions but can be sensitive to air and may degrade under specific stress conditions.<sup>[1][6]</sup>

### General Stability

**Thiophene-2-ethylamine** is stated to be stable under recommended storage conditions, which include refrigeration, protection from light, and storage in a dry, sealed container.<sup>[1][11]</sup> It is also noted to be air-sensitive.<sup>[5][6]</sup>

### Forced Degradation Studies

Forced degradation studies are crucial for identifying potential degradation products and pathways.<sup>[12][13]</sup> While specific forced degradation data for **Thiophene-2-ethylamine** is not available, general knowledge of thiophene and amine chemistry allows for the prediction of potential stability issues.

- **pH Stability:** In strongly acidic conditions ( $\text{pH} < 2$ ), the ethylamine group would be protonated. While the thiophene ring itself is relatively stable in mildly acidic conditions, strong acids can lead to reactions.<sup>[14][15]</sup> Under basic conditions ( $\text{pH} > 10$ ), the amine group would be deprotonated, and the compound may be more reactive.<sup>[14][15]</sup>
- **Oxidative Stability:** Amines and sulfides are susceptible to oxidation.<sup>[12]</sup> **Thiophene-2-ethylamine** could be oxidized by agents like hydrogen peroxide, potentially leading to the formation of N-oxides, hydroxylamines, sulfoxides, or sulfones.<sup>[12][14]</sup>
- **Thermal Stability:** At elevated temperatures, thermal decomposition may occur.<sup>[14]</sup> The search results indicate a high boiling point, suggesting reasonable thermal stability at lower temperatures.
- **Photostability:** Exposure to light can be a degradation factor for many organic compounds.<sup>[10]</sup> Storing **Thiophene-2-ethylamine** in a dark place is recommended.<sup>[5][6]</sup>

### Potential Degradation Products

Hazardous decomposition products can include nitrogen oxides (NO<sub>x</sub>), carbon monoxide (CO), carbon dioxide (CO<sub>2</sub>), and sulfur oxides.[16]

## Experimental Methodologies

Detailed experimental protocols are necessary to quantitatively assess the solubility and stability of **Thiophene-2-ethylamine**.

### Solubility Determination

Two common methods for determining solubility are the thermodynamic (e.g., shake-flask) and kinetic methods.[7][17]

#### Thermodynamic Solubility (Shake-Flask Method)

This method is considered the gold standard for determining equilibrium solubility.[7]

Protocol:

- **Preparation:** Prepare solutions of different pH values (e.g., 1.2, 4.5, 6.8) to mimic physiological conditions.[18]
- **Addition of Compound:** Add an excess amount of **Thiophene-2-ethylamine** to a known volume of the prepared buffer in a sealed container.
- **Equilibration:** Agitate the mixture at a constant temperature (e.g.,  $37 \pm 1$  °C) for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.[18] Preliminary tests can help determine the necessary equilibration time.[18]
- **Phase Separation:** Separate the undissolved solid from the solution by centrifugation or filtration. Care must be taken to avoid adsorption of the solute onto the filter material.[7]
- **Quantification:** Analyze the concentration of **Thiophene-2-ethylamine** in the clear supernatant using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- **Data Analysis:** The measured concentration represents the thermodynamic solubility at that specific pH and temperature.

## Kinetic Solubility

This high-throughput method is often used in early drug discovery.[\[17\]](#)

Protocol:

- Stock Solution: Prepare a concentrated stock solution of **Thiophene-2-ethylamine** in a strong organic solvent like DMSO.[\[17\]](#)
- Serial Dilution: Add the stock solution to an aqueous buffer in a multi-well plate.
- Precipitation Detection: Monitor the solution for the formation of a precipitate as the compound is added. This can be detected by turbidimetry (light scattering).[\[7\]](#)
- Data Analysis: The concentration at which precipitation is first observed is defined as the kinetic solubility.[\[17\]](#)

## Stability Assessment (Forced Degradation)

Forced degradation studies expose the drug substance to stress conditions to accelerate degradation.[\[10\]](#)[\[12\]](#)

Protocol:

- Sample Preparation: Prepare solutions of **Thiophene-2-ethylamine** in various media, including acidic (e.g., 0.1 N HCl), basic (e.g., 0.1 N NaOH), and neutral (water or buffer) conditions. Also, prepare samples for oxidative, thermal, and photolytic stress.
- Stress Conditions:
  - Acid/Base Hydrolysis: Store the acidic and basic solutions at a controlled temperature (e.g., 60°C) for a defined period.
  - Oxidation: Treat a solution of the compound with an oxidizing agent (e.g., 3% H<sub>2</sub>O<sub>2</sub>) at room temperature.
  - Thermal Stress: Expose a solid sample or a solution to elevated temperatures (e.g., 70°C).

- Photostability: Expose a solution to a light source according to ICH Q1B guidelines.
- Time Points: Collect samples at various time points (e.g., 0, 2, 4, 8, 24 hours).
- Analysis: Analyze the stressed samples using a stability-indicating analytical method, typically HPLC. This method should be able to separate the parent compound from its degradation products. Mass spectrometry (MS) can be coupled with HPLC to identify the degradation products.[19]
- Data Evaluation: Quantify the amount of remaining **Thiophene-2-ethylamine** and the formation of degradation products over time. This helps to establish degradation pathways and kinetics.

## Visualizations

### Experimental Workflow for Solubility and Stability Screening

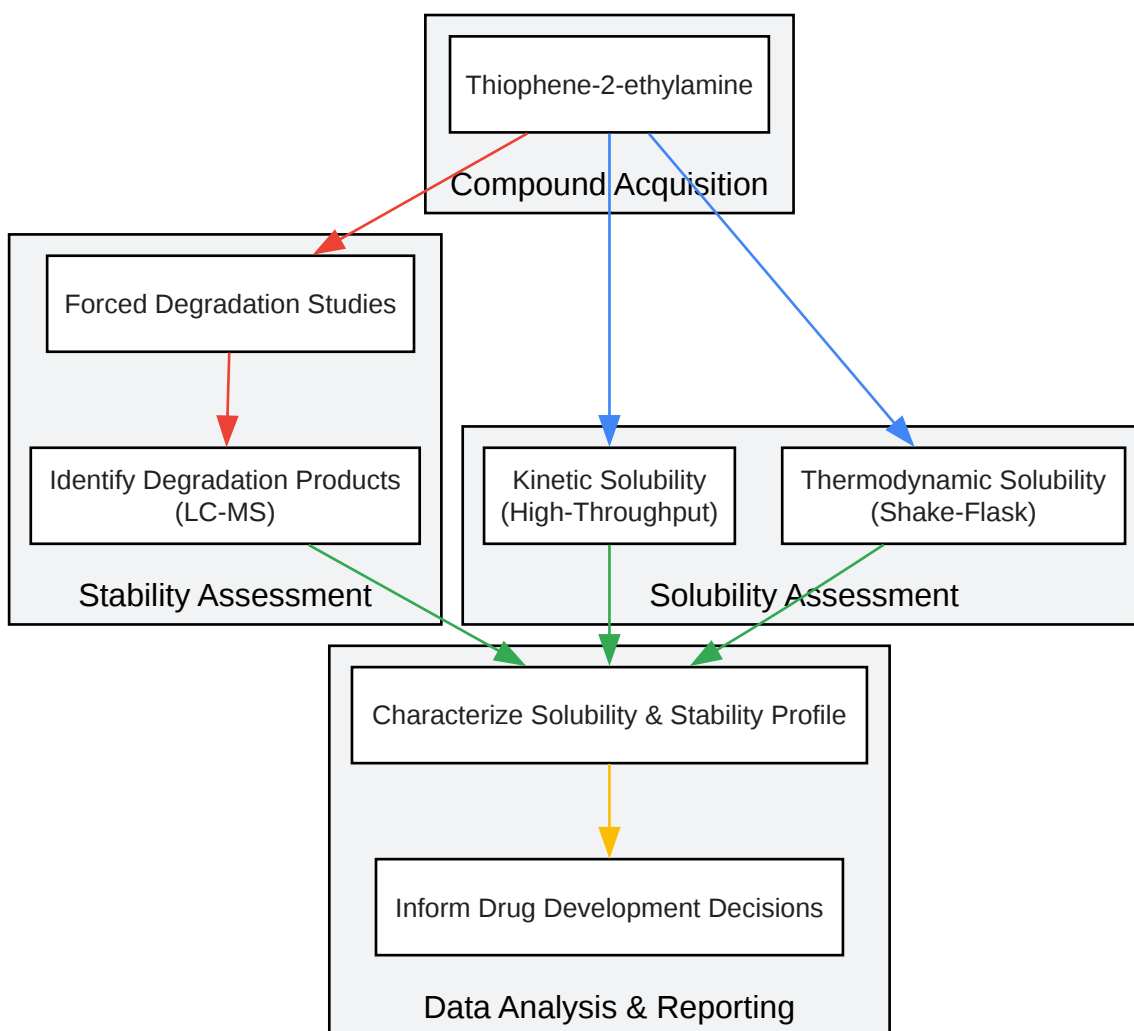


Figure 1: General Experimental Workflow for Physicochemical Profiling

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Caption: Figure 1: General Experimental Workflow for Physicochemical Profiling.

## Logical Flow for Forced Degradation Studies

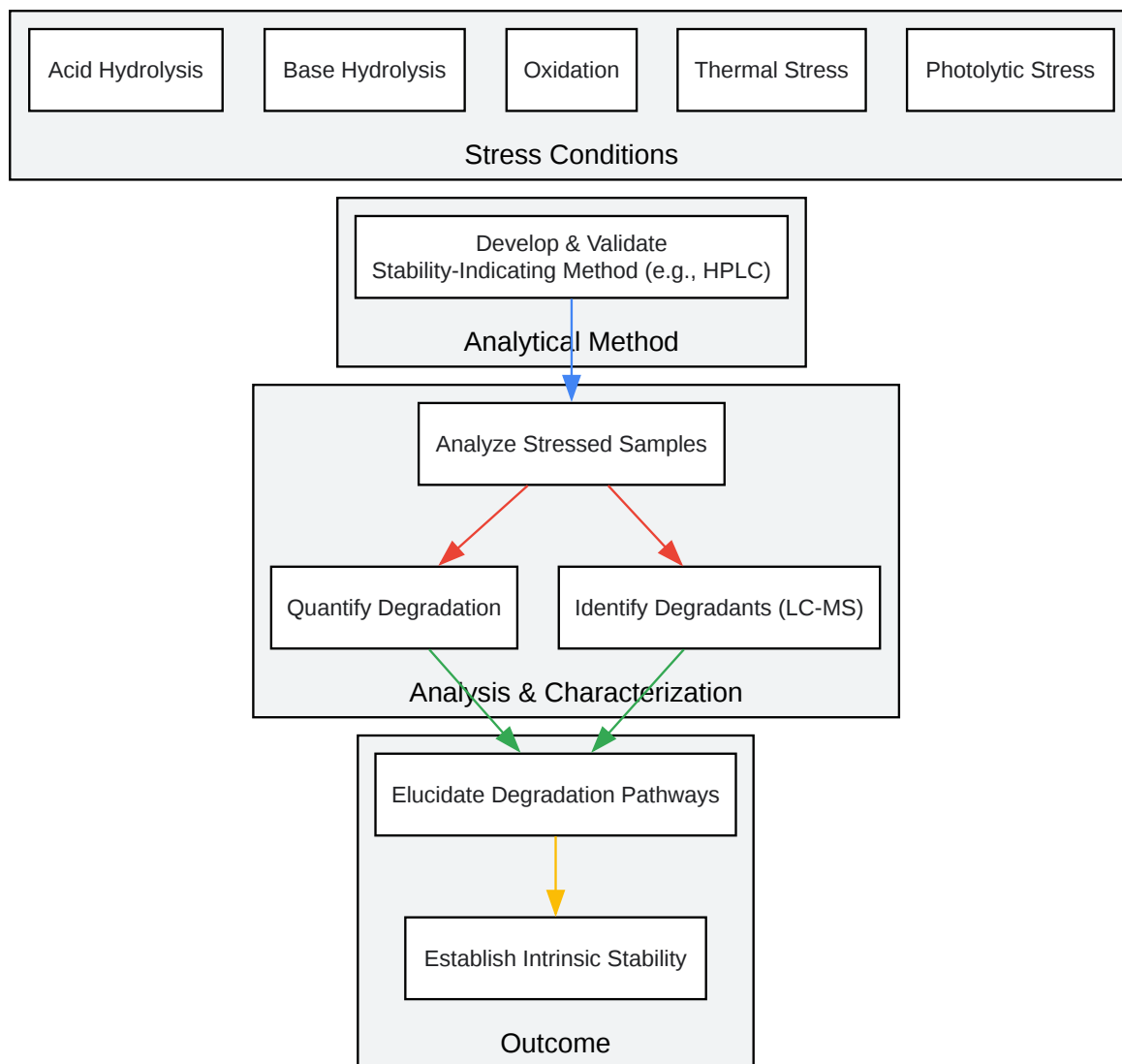


Figure 2: Logical Flow of Forced Degradation Studies

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Caption: Figure 2: Logical Flow of Forced Degradation Studies.

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